Reproducibility of 3',5,5'-Trichlorosalicylanilide Experimental Results: A Comparative Guide

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Compound of Interest

Compound Name:	*3',5,5'-Trichlorosalicylanilide*
Cat. No.:	*B15561490*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the experimental reproducibility of **3',5,5'-Trichlorosalicylanilide** (TCSA), a halogenated salicylanilide derivative with noted antifungal and anticancer properties. This document summarizes available quantitative data, details experimental protocols for key assays, and visually represents associated signaling pathways to offer a comprehensive resource for researchers.

Executive Summary

3',5,5'-Trichlorosalicylanilide has demonstrated significant biological activity, primarily as an inhibitor of fungal morphogenesis and biofilm formation, and as a potential anticancer agent through the inhibition of Type II Transmembrane Serine Protease 4 (TMPRSS4). While direct studies on the reproducibility of TCSA experiments are limited, analysis of research on structurally similar salicylanilides, such as Niclosamide, provides a basis for comparison and highlights the key experimental parameters influencing outcomes. This guide aims to provide an objective comparison of TCSA's performance with alternative compounds and furnish the necessary details for researchers to design and interpret their own experiments.

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Data Presentation

Antifungal Activity

The antifungal activity of salicylanilides is typically quantified by determining the Minimum Inhibitory Concentration (MIC), the lowest concentration of a compound that prevents visible growth of a microorganism. While specific, reproducible MIC values for TCSA across a range of fungal species are not extensively documented in publicly available literature, data for the related compound Niclosamide and other salicylanilide derivatives offer a comparative baseline.

Compound	Fungal Strain	MIC (µg/mL)	Reference
Niclosamide	Candida albicans	0.16–1.64	[1]
Niclosamide	Sporothrix brasiliensis	~0.4	[1]
Salicylanilide Derivatives	Gram-positive bacteria	0.125–1.0 (mg/mL)	[2]
Salicylanilide Esters	Candida krusei	≥ 3.9 (µmol/L)	[3]

Note: The variability in reported MIC values can be attributed to differences in experimental protocols, including the specific strain of fungi, growth medium, and incubation time. Reproducibility of antifungal susceptibility testing is crucial and relies on standardized methods like those outlined by the Clinical and Laboratory Standards Institute (CLSI).

Anticancer Activity

The anticancer potential of TCSA and related compounds is often assessed by determining the half-maximal inhibitory concentration (IC50), which measures the concentration of a substance needed to inhibit a biological process by half.

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Compound	Cell Line	IC50 (μM)	Reference
Niclosamide Analog 3a	EAC cells	0.8–1.0	[4]
Niclosamide	Not Specified	>10	[4]
β-keto-1,2,3-triazole derivatives	MCF-7	39.3 - >54.6	[5]
Doxorubicin (Control)	MCF-7	1.9	[5]

Note: IC50 values are highly dependent on the cell line used, assay duration, and the specific endpoint measured. For reliable comparison, it is essential to consider the experimental conditions under which the data was generated.

Experimental Protocols

Biofilm Inhibition Assay

This protocol is fundamental for assessing the ability of TCSA to inhibit the formation of fungal biofilms, a key aspect of its antifungal activity.

Objective: To determine the Minimum Biofilm Inhibitory Concentration (MBIC) of TCSA.

Materials:

- 96-well microtiter plates
- Fungal strain of interest (e.g., Candida albicans)
- Appropriate growth medium (e.g., RPMI-1640)
- **3',5,5'-Trichlorosalicylanilide** (TCSA) stock solution
- Crystal Violet solution (0.1%)
- Ethanol (95%) or a suitable solvent for crystal violet
- Phosphate-buffered saline (PBS)

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- Microplate reader

Procedure:

- Preparation of Inoculum: Culture the fungal strain overnight in the appropriate liquid medium. Adjust the cell density to a standardized concentration (e.g., 1 x 10^6 cells/mL) in fresh medium.
- Serial Dilution of TCSA: Prepare a series of twofold dilutions of the TCSA stock solution in the growth medium directly in the wells of the 96-well plate.
- Inoculation: Add the standardized fungal inoculum to each well containing the TCSA dilutions. Include control wells with no TCSA (positive control) and wells with medium only (negative control).
- Incubation: Incubate the plate at 37°C for 24-48 hours to allow for biofilm formation.
- Washing: Carefully remove the planktonic (free-floating) cells by gently washing the wells with PBS.
- Staining: Add crystal violet solution to each well and incubate for 15-20 minutes at room temperature.
- Washing: Remove the excess crystal violet and wash the wells again with PBS.
- Destaining: Add ethanol or another suitable solvent to each well to solubilize the crystal violet that has stained the biofilm.
- Quantification: Measure the absorbance of the solubilized crystal violet using a microplate reader at a wavelength of approximately 570 nm.
- Determination of MBIC: The MBIC is the lowest concentration of TCSA that shows a significant reduction in biofilm formation compared to the positive control.

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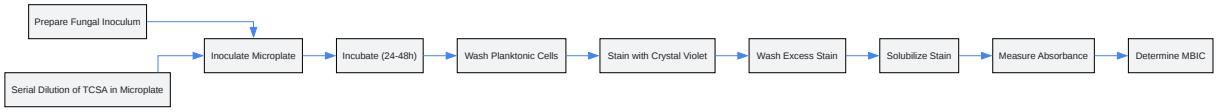

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Biofilm Inhibition Assay Workflow.

TMPRSS4 Inhibition Assay

The anticancer activity of TCSA is linked to its inhibition of TMPRSS4. This protocol outlines a general method for assessing this inhibitory effect.

Objective: To determine the IC50 of TCSA for TMPRSS4 activity.

Materials:

- Cancer cell line overexpressing TMPRSS4 (e.g., pancreatic or prostate cancer cells).
- Cell lysis buffer.
- Fluorogenic peptide substrate for TMPRSS4.
- **3',5,5'-Trichlorosalicylanilide** (TCSA) stock solution.
- 96-well black plates.
- Fluorometer.

Procedure:

- Cell Culture and Lysis: Culture the TMPRSS4-overexpressing cells to confluency. Lyse the cells to release the TMPRSS4 enzyme.
- Serial Dilution of TCSA: Prepare serial dilutions of TCSA in a suitable buffer.

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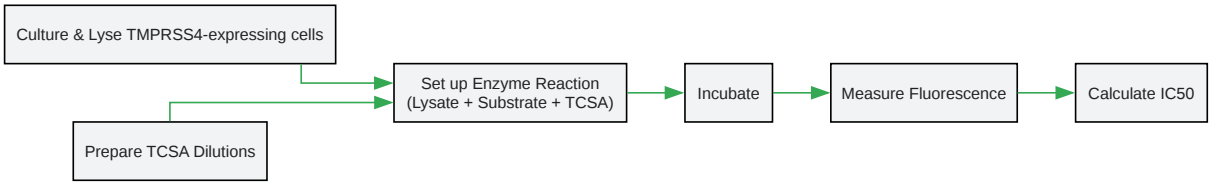
- Enzyme Reaction: In a 96-well black plate, add the cell lysate (containing TMPRSS4), the fluorogenic substrate, and the different concentrations of TCSA. Include a control with no TCSA.
- Incubation: Incubate the plate at 37°C for a specific time, allowing the enzyme to cleave the substrate.
- Fluorescence Measurement: Measure the fluorescence intensity using a fluorometer. The fluorescence is proportional to the enzyme activity.
- Data Analysis: Plot the fluorescence intensity against the TCSA concentration. Calculate the IC50 value, which is the concentration of TCSA that inhibits 50% of the TMPRSS4 activity.



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TMPRSS4 Inhibition Assay Workflow.

Signaling Pathways

TMPRSS4-Mediated MAPK/ERK Signaling

Inhibition of TMPRSS4 by TCSA is proposed to interfere with downstream signaling pathways that promote cancer cell proliferation and survival, such as the MAPK/ERK pathway.[6][7]

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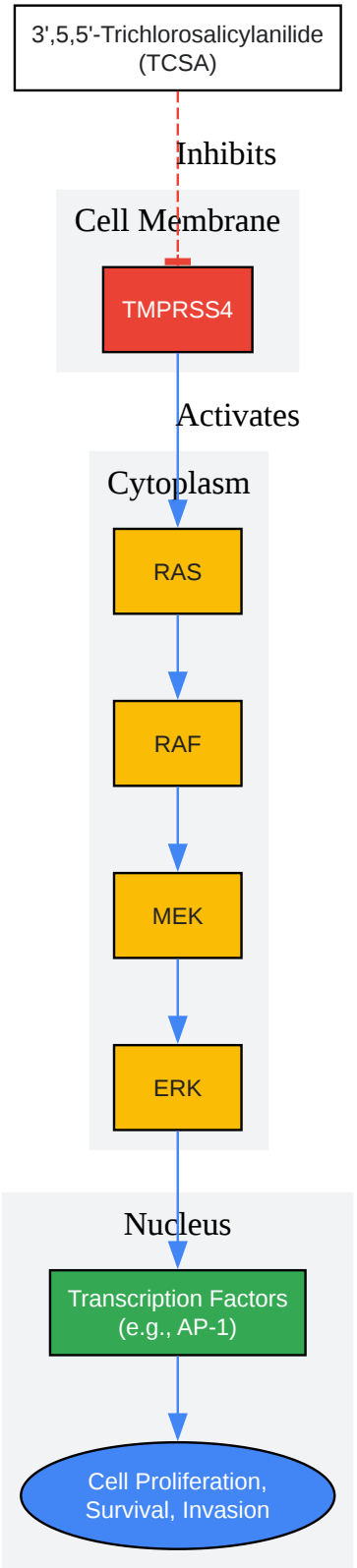

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Inhibition of TMPRSS4 by TCSA can disrupt the MAPK/ERK signaling cascade.

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Comparison with Alternatives

Niclosamide, another halogenated salicylanilide, is the most relevant comparator for TCSA. It has been more extensively studied and is an FDA-approved anthelmintic drug that is being repurposed for other indications, including cancer and fungal infections.[8][9]

Key Differences and Considerations:

- Antifungal Spectrum: While both compounds show antifungal activity, their efficacy against specific fungal species may vary. Comparative studies using standardized methodologies are needed for a definitive conclusion.
- Mechanism of Action: Both TCSA and Niclosamide are thought to disrupt mitochondrial function in fungi.[8] In cancer, while TCSA is known to inhibit TMPRSS4, Niclosamide has been shown to modulate multiple signaling pathways, including Wnt/β-catenin, mTOR, and STAT3.[10]
- Data Availability: A significant body of research exists for Niclosamide, providing a more robust dataset for evaluating its efficacy and potential for reproducibility. Data on TCSA is comparatively sparse.
- Selectivity and Toxicity: The selectivity of these compounds for fungal or cancer cells over host cells is a critical factor. The structural differences between TCSA and Niclosamide may lead to variations in their toxicity profiles.

Conclusion

3',5,5'-Trichlorosalicylanilide shows promise as a bioactive compound with both antifungal and anticancer properties. However, to establish the reproducibility of its experimental results and to fully understand its therapeutic potential, further research is required. Specifically, there is a need for:

- Standardized, head-to-head comparative studies of TCSA against Niclosamide and other relevant antifungal and anticancer agents.
- Comprehensive dose-response studies to determine accurate MIC and IC50 values across a wider range of fungal strains and cancer cell lines.

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- Detailed mechanistic studies to elucidate the specific signaling pathways modulated by TCSA in both fungal and cancer cells.
- Studies explicitly designed to assess the inter-laboratory reproducibility of key experimental findings.

By addressing these knowledge gaps, the scientific community can build a more complete and reliable understanding of the therapeutic potential of **3',5,5'-Trichlorosalicylanilide**.

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